

An In-Depth Technical Guide to Acid Red 57 (CAS 12217-34-4)

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Compound of Interest

Compound Name: Acid Red 57

Cat. No.: B082765

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Acid Red 57** (CAS 12217-34-4), a synthetic azo dye. It covers its chemical and physical properties, synthesis, applications in dyeing, and available toxicological data. This document is intended to serve as a valuable resource for professionals in research, development, and quality control.

Chemical and Physical Properties

Acid Red 57, also known by its Colour Index name C.I. 17053, is a red powder with a bluish hue.^[1] It is a water-soluble anionic dye, a characteristic that is crucial for its applications in aqueous dyeing processes.^[2] The solubility in water is reported to be 70 g/L at 90°C.^{[1][3]} In concentrated sulfuric acid, it exhibits a dark red color.^{[1][3]}

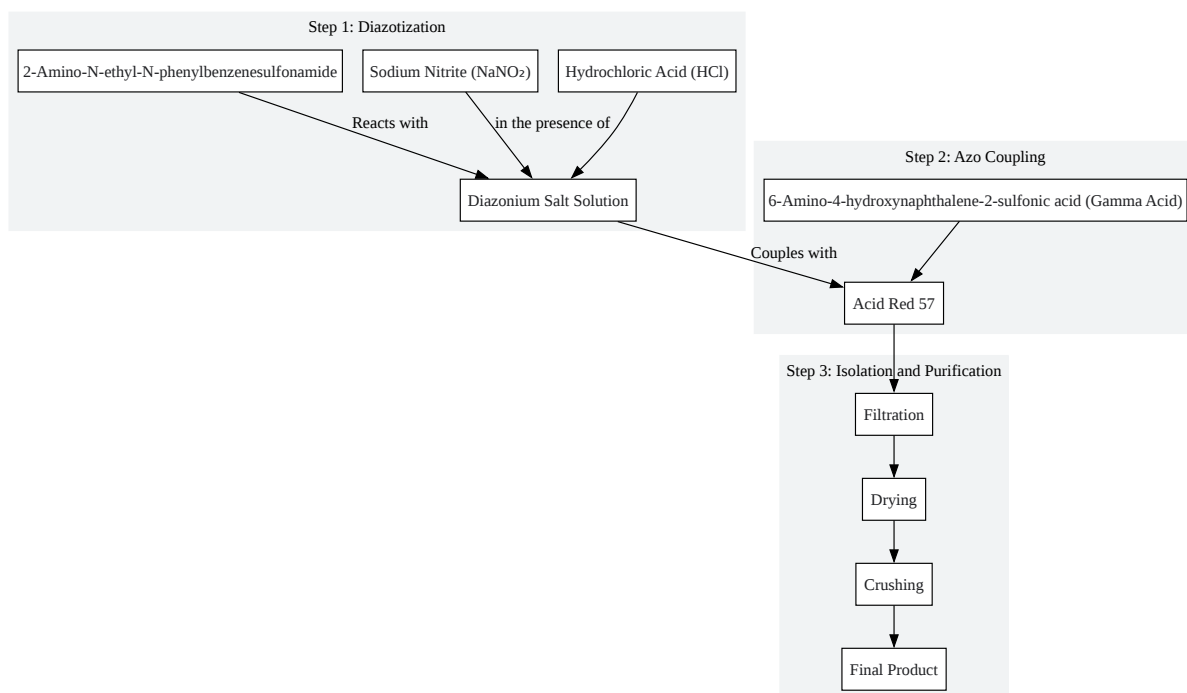
The chemical structure of **Acid Red 57** is characterized by a single azo bond (-N=N-) which acts as the chromophore responsible for its color.^[1] Its IUPAC name is 6-amino-5-[[2-ethyl(phenyl)sulfamoyl]phenyl]diazenyl]-4-hydroxynaphthalene-2-sulfonic acid.^[4]

Table 1: Physicochemical Properties of **Acid Red 57**

Property	Value	Reference(s)
CAS Number	12217-34-4	[3][4][5]
C.I. Name	Acid Red 57	[1][5]
C.I. Number	17053	[1][4]
Molecular Formula	C ₂₄ H ₂₂ N ₄ O ₆ S ₂	[2][4]
Molecular Weight	526.6 g/mol	[4]
Appearance	Bright blue-red powder	[1][3]
Solubility in Water	70 g/L (at 90°C)	[1][3]
Synonyms	Acid Red 3GB, Acid Red 3GP, Acid Red 3GX, Weak Acid Red E-BL	[1][5]

Synthesis

The synthesis of **Acid Red 57** involves a two-step process: diazotization followed by an azo coupling reaction.[1][6]



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Caption: General workflow for the analytical determination of **Acid Red 57** using UHPLC.

General UHPLC Conditions for Synthetic Dyes:

- Column: A reversed-phase C18 column (e.g., 2.0 mm I.D. x 50 mm L, 2 μ m particle size). *[\[7\]](#) Mobile Phase: A gradient elution using a buffered aqueous phase (e.g., 10 mM ammonium acetate) and an organic modifier (e.g., acetonitrile). *[\[7\]](#) Flow Rate: Typically around 0.5 mL/min. *[\[7\]](#) Column Temperature: Maintained at a constant temperature, for instance, 40°C. *[\[7\]](#) Detection: Diode-array detection, with the chromatogram extracted at the maximum absorbance wavelength of **Acid Red 57**.
- Injection Volume: A small volume, such as 1 μ L.

[\[7\]](#)### 6. Signaling Pathways and Biological Activity

Currently, there is no publicly available information to suggest that **Acid Red 57** has a specific role or effect on biological signaling pathways in the context of drug development or cellular research. Its primary known function is as a colorant.

Conclusion

Acid Red 57 is a commercially important synthetic azo dye with well-established applications in the textile and leather industries. Its chemical properties, particularly its water solubility and anionic nature, are key to its dyeing performance on protein and polyamide fibers. While general methods for its synthesis and application are understood, detailed experimental protocols are not readily available in the public domain. The toxicological profile of **Acid Red 57** appears to be favorable, with no GHS hazard classification, but a comprehensive set of toxicological studies is lacking. For research and development purposes, further studies to establish detailed toxicological data and to develop and validate specific analytical methods would be beneficial. There is currently no evidence to suggest its involvement in biological signaling pathways.

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